

Headspace Gas Chromatography for the Determination of Propyl Propionate

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Compound of Interest

Compound Name: *Propyl propionate*

Cat. No.: B091320

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Application Note and Protocol

This document provides a detailed methodology for the determination of **propyl propionate** in pharmaceutical samples using static headspace gas chromatography (HS-GC) with flame ionization detection (FID). This method is suitable for quantifying residual **propyl propionate**, ensuring product quality and compliance with regulatory guidelines.

Introduction

Propyl propionate is a colorless liquid with a fruity odor, often used as a solvent in the pharmaceutical industry.^[1] As a residual solvent, its presence in the final drug product must be monitored and controlled. The International Council for Harmonisation (ICH) classifies propyl acetate, a similar ester, as a Class 3 solvent, indicating low toxic potential.^{[2][3]} **Propyl propionate** is expected to fall into the same category, with a permissible daily exposure (PDE) that corresponds to a concentration limit of up to 5000 ppm in the drug product.^{[2][4][5]}

Headspace gas chromatography is an ideal technique for the analysis of volatile organic compounds (VOCs) like **propyl propionate** in solid or liquid samples.^{[6][7]} This method involves heating the sample in a sealed vial to allow volatile analytes to partition into the gaseous phase (headspace), which is then injected into the gas chromatograph.^{[6][7][8]} This approach minimizes matrix effects and protects the GC system from non-volatile sample components.^[8]

Experimental

Instrumentation and Consumables

- Gas Chromatograph (GC): Equipped with a split/splitless inlet and a Flame Ionization Detector (FID).
- Headspace Autosampler: Capable of heating and pressurizing sample vials.
- GC Column: A DB-624 (6% cyanopropylphenyl - 94% dimethylpolysiloxane) or a similar USP G43 phase column is recommended. A polar column, such as a WAX phase (polyethylene glycol), can be used for confirmation.[\[9\]](#)[\[10\]](#)
- Carrier Gas: Helium or Nitrogen, high purity.
- Vials and Caps: 10 mL or 20 mL headspace vials with PTFE/silicone septa.[\[9\]](#)

Reagents and Standards

- **Propyl Propionate:** Analytical standard grade ($\geq 99\%$ purity).
- Diluent: Dimethyl sulfoxide (DMSO) or N,N-Dimethylformamide (DMF), headspace grade. Given **propyl propionate**'s moderate water solubility of approximately 5 g/L, a high-boiling organic solvent is preferred to ensure sample solubility and consistent partitioning.[\[11\]](#)[\[12\]](#)[\[13\]](#)
- Sample Matrix: The drug substance or product being tested.

Standard and Sample Preparation

Standard Preparation:

- Stock Standard Solution (e.g., 5000 $\mu\text{g}/\text{mL}$): Accurately weigh approximately 50 mg of **propyl propionate** into a 10 mL volumetric flask containing the diluent. Dilute to volume with the diluent.
- Working Standard Solution (e.g., 500 $\mu\text{g}/\text{mL}$): Dilute 1.0 mL of the Stock Standard Solution to 10.0 mL with the diluent. This concentration corresponds to 5000 ppm when 100 mg of the sample is used.

Sample Preparation:

- Accurately weigh approximately 100 mg of the drug substance or product into a 10 mL headspace vial.
- Add 1.0 mL of the diluent to the vial.
- Immediately seal the vial with a cap and crimp tightly.

Blank Preparation:

- Add 1.0 mL of the diluent to an empty 10 mL headspace vial.
- Immediately seal the vial with a cap and crimp tightly.

Headspace Gas Chromatography Method

The following table summarizes the recommended HS-GC parameters. These parameters are based on the physicochemical properties of **propyl propionate**, including its boiling point of 122-124 °C, and general methods for residual solvent analysis.[\[1\]](#)[\[10\]](#)[\[11\]](#)

Table 1: Headspace and Gas Chromatography Parameters

Parameter	Recommended Setting
Headspace Autosampler	
Vial Equilibration Temp.	80 - 100 °C
Vial Equilibration Time	15 - 30 min
Transfer Line Temp.	110 - 130 °C
Loop/Syringe Temp.	100 - 120 °C
Injection Volume	1.0 mL
Gas Chromatograph	
GC Column	DB-624, 30 m x 0.32 mm ID, 1.8 µm film thickness (or equivalent)
Carrier Gas	Helium or Nitrogen
Flow Rate	1.5 mL/min (constant flow)
Inlet Temperature	200 - 250 °C
Split Ratio	10:1
Oven Program	Initial: 40 °C, hold for 5 minRamp: 10 °C/min to 220 °CHold: 5 min
Detector	Flame Ionization Detector (FID)
Detector Temperature	250 °C
Hydrogen Flow	30 mL/min
Air Flow	300 mL/min
Makeup Gas (He or N2)	25 mL/min

Method Validation and System Suitability

The analytical method should be validated according to ICH guidelines, demonstrating specificity, linearity, range, accuracy, precision (repeatability and intermediate precision), and robustness.

System Suitability:

Before sample analysis, a system suitability standard (working standard) should be injected.

The following criteria should be met:

Table 2: System Suitability Criteria

Parameter	Acceptance Criteria
Tailing Factor (Propyl Propionate)	≤ 2.0
Relative Standard Deviation (RSD)	$\leq 15.0\%$ for 6 replicate injections

Data Analysis and Calculation

The concentration of **propyl propionate** in the sample is calculated using the peak areas obtained from the chromatograms of the standard and sample preparations.

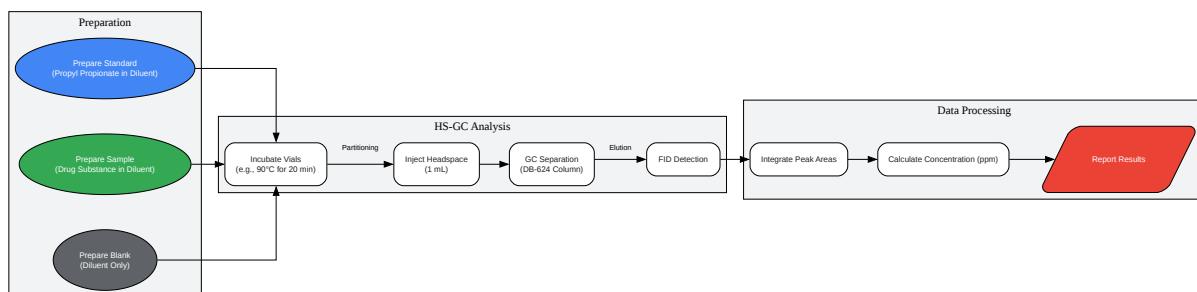
Calculation:

Where:

- Area_Sample: Peak area of **propyl propionate** in the sample chromatogram.
- Area_Standard: Average peak area of **propyl propionate** in the standard chromatogram.
- Conc_Standard: Concentration of **propyl propionate** in the working standard solution (in $\mu\text{g/mL}$).
- Weight_Sample: Weight of the sample taken (in mg).

Experimental Workflow

The following diagram illustrates the logical workflow for the HS-GC analysis of **propyl propionate**.



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Caption: Workflow for **Propyl Propionate** Analysis by HS-GC.

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